

# Review of existing literature on 2-Methylhexanamide.

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## Compound of Interest

Compound Name: 2-Methylhexanamide

CAS No.: 20923-63-1

Cat. No.: B1654000

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## 2-Methylhexanamide: A Review of Existing Literature

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Methylhexanamide** is a simple branched-chain fatty amide. While its chemical structure is straightforward, a comprehensive review of publicly available literature reveals a notable scarcity of in-depth research into its biological activities and potential therapeutic applications. This technical guide summarizes the available information on **2-Methylhexanamide**, highlighting the current gaps in knowledge and potential avenues for future investigation.

### Chemical and Physical Properties

Based on available data, the fundamental properties of **2-Methylhexanamide** have been characterized. A summary of these properties is presented in Table 1.

| Property          | Value                                                         | Source  |
|-------------------|---------------------------------------------------------------|---------|
| Molecular Formula | C <sub>7</sub> H <sub>15</sub> NO                             | PubChem |
| Molecular Weight  | 129.20 g/mol                                                  | PubChem |
| CAS Number        | 20923-63-1                                                    | PubChem |
| Appearance        | Reported as light brown needles (recrystallized from ethanol) | [1]     |
| Melting Point     | 62.2–62.8 °C                                                  | [1]     |

## Synthesis and Manufacturing

A documented method for the synthesis of **2-Methylhexanamide** involves the reaction of 2-methylhexanoic acid.[1] This procedure is part of a broader methodology for the Hofmann rearrangement of carboxamides catalyzed by hypervalent iodine using Oxone as the terminal oxidant.[1] While this provides a potential route for its preparation, detailed, large-scale manufacturing protocols are not readily available in the reviewed literature.

## Biological Activity and Pharmacological Profile

The existing literature on the specific biological effects of **2-Methylhexanamide** is limited. The compound is listed as commercially available from the Aurora Screening Library, suggesting its potential inclusion in high-throughput screening campaigns.[1] However, the results of such screenings, which would provide insights into its biological targets and activity, are not publicly disclosed.

Several patents mention **2-methylhexanamide** within broader Markush structures for compounds with potential therapeutic activities, including:

- **Neuronal Activity:** A patent for compounds with neurotrophic activity includes a broad class of structures that could encompass **2-methylhexanamide**, although no specific data for this compound is provided.
- **Antibacterial Agents:** Another patent on hydroxamic acid derivatives as antibacterial agents lists numerous compounds, with the core structures bearing some resemblance to **2-**

**methylhexanamide**, but again, without specific data on its efficacy.

It is important to note that the inclusion of a compound within a patent's general formula does not confirm its biological activity. Without specific experimental data, any potential pharmacological role of **2-Methylhexanamide** remains speculative.

## Experimental Protocols

Detailed experimental protocols for assessing the biological activity of **2-Methylhexanamide** are not available in the public domain. To investigate its potential pharmacological effects, standard assays relevant to the predicted therapeutic areas would need to be employed. For example, to explore its potential neurological activity, researchers could utilize primary neuronal cell cultures to assess effects on cell viability, neurite outgrowth, or synaptic function. For potential anticonvulsant effects, animal models of seizures would be appropriate. Standard enzymatic assays would be necessary to determine if it acts as an enzyme inhibitor.

## Signaling Pathways and Mechanisms of Action

There is currently no information available in the reviewed literature regarding the signaling pathways or specific molecular mechanisms of action of **2-Methylhexanamide**. Elucidating these would require significant further research, beginning with target identification and validation studies.

## Data Presentation

Due to the absence of quantitative data on the biological activity, toxicity, or pharmacokinetics of **2-Methylhexanamide** in the existing literature, no data tables for these parameters can be presented.

## Visualizations

As no signaling pathways or detailed experimental workflows involving **2-Methylhexanamide** have been described in the literature, the creation of Graphviz diagrams as requested is not possible.

## Conclusion

This review of the existing literature indicates that **2-Methylhexanamide** is a chemical entity with established basic physical and chemical properties and a known synthetic route. However, there is a profound lack of publicly available data regarding its biological activity, mechanism of action, and potential for therapeutic use. Its inclusion in screening libraries and mention in broad patent claims suggest some level of interest in its chemical space, but without published results, its pharmacological profile remains unknown. For researchers, scientists, and drug development professionals, **2-Methylhexanamide** represents an unexplored molecule. Future research efforts would need to begin with fundamental in vitro screening and target identification to uncover any potential biological effects and pave the way for further investigation.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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